

Egfr-IN-108 stability and storage conditions

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Compound of Interest

Compound Name: *Egfr-IN-108*

Cat. No.: *B12380657*

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EGFR-IN-108 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **EGFR-IN-108**. Below you will find troubleshooting guides and frequently asked questions (FAQs) regarding the stability and storage of this compound.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **EGFR-IN-108** chloride powder?

A1: For long-term stability, **EGFR-IN-108** chloride in its solid (powder) form should be stored at -20°C. Under these conditions, the compound is stable for up to 3 years.[\[1\]](#)

Q2: How should I store solutions of **EGFR-IN-108** chloride?

A2: Once **EGFR-IN-108** chloride is dissolved in a solvent, it is recommended to store the solution at -80°C. At this temperature, the solution is stable for up to 1 year.[\[1\]](#) It is advisable to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

Q3: How is **EGFR-IN-108** chloride shipped, and what should I do upon receipt?

A3: **EGFR-IN-108** chloride is typically shipped with blue ice or at ambient temperature.[\[1\]](#) Upon receipt, it is crucial to promptly store the compound under the recommended conditions as outlined in the tables below to ensure its stability.

Stability and Storage Summary

The following tables summarize the recommended storage conditions and stability data for **EGFR-IN-108** chloride.

Table 1: **EGFR-IN-108** Chloride (Powder)

Parameter	Condition	Duration
Storage Temperature	-20°C	3 years
Shipping Condition	Ambient or with blue ice	N/A

Table 2: **EGFR-IN-108** Chloride (in Solvent)

Parameter	Condition	Duration
Storage Temperature	-80°C	1 year

Troubleshooting Guide

Issue: I am seeing reduced or no activity of **EGFR-IN-108** in my experiments.

Possible Causes and Solutions:

- **Improper Storage:** Verify that the compound (both powder and solutions) has been stored at the correct temperatures as specified above. Prolonged storage at room temperature or repeated freeze-thaw cycles of solutions can lead to degradation.
- **Solvent Incompatibility or Degradation:** Ensure the solvent used is appropriate for your experimental setup and has not degraded. Prepare fresh solutions if there is any doubt about the quality of the solvent or the age of the stock solution.
- **Experimental Protocol:** Review your experimental protocol for any potential errors in dilution, incubation times, or cell handling that might affect the compound's efficacy.

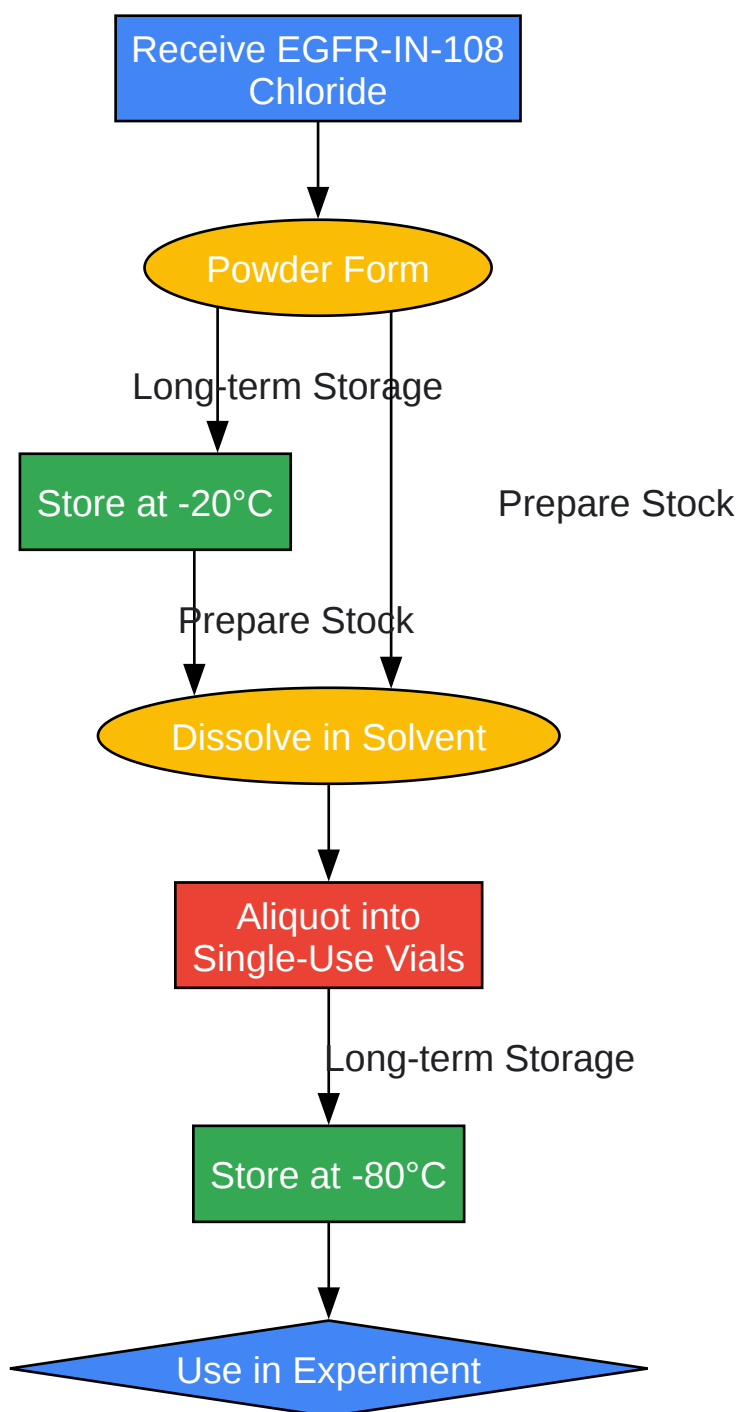
Experimental Protocols

Protocol for Preparation of Stock Solution

- Allow the **EGFR-IN-108** chloride vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of the compound in a sterile environment.
- Add the appropriate volume of a suitable solvent (e.g., DMSO) to achieve the desired stock concentration.
- Vortex or sonicate gently until the compound is completely dissolved.
- Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
- Store the aliquots at -80°C.

Visual Guides

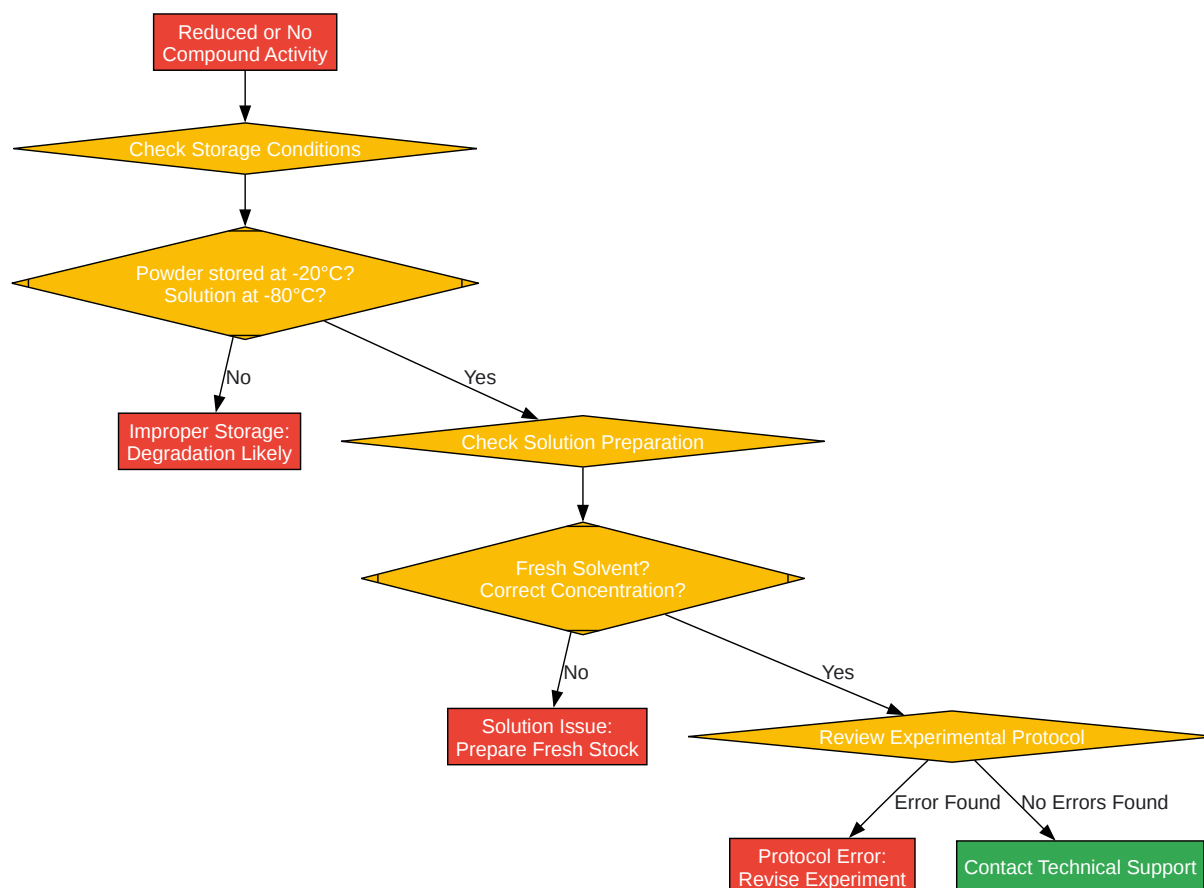
Diagram 1: Recommended Storage Workflow for **EGFR-IN-108** Chloride



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Caption: Workflow for handling and storing **EGFR-IN-108** chloride.

Diagram 2: Troubleshooting Logic for Reduced Compound Activity



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Caption: Decision tree for troubleshooting **EGFR-IN-108** activity issues.

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References

- 1. EGFR-IN-108 chloride_TargetMol [targetmol.com]
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